Technical Guide: 3-Morpholin-4-ylpropanohydrazide Mechanism of Action Studies

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Compound of Interest	
Compound Name:	*3-Morpholin-4-ylpropanohydrazide*
CAS No.:	*59737-33-6*
Cat. No.:	*B1332746*

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Executive Summary

3-Morpholin-4-ylpropanohydrazide (CAS: 4441-30-9, often referred to as 3-morpholinopropionhydrazide) functions as a privileged pharmacophore scaffold rather than a standalone monotherapy. Its utility in drug development stems from its dual-domain architecture: the morpholine ring enhances pharmacokinetic profiles (solubility, metabolic stability), while the hydrazide tail serves as a reactive "warhead" for covalent target engagement or further derivatization into bioactive heterocycles (e.g., 1,2,4-triazoles, oxadiazoles).

This guide details the mechanism of action (MoA) of this scaffold, focusing on its role in synthesizing antimicrobial and anticonvulsant agents. It provides validated protocols for its synthesis, derivatization, and biological evaluation.

Part 1: Structural Basis & Mechanism of Action

The Dual-Domain Architecture

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The biological activity of **3-Morpholin-4-ylpropanohydrazide** is dictated by two distinct functional zones:

- The Solubilizing Anchor (Morpholine Moiety):
  - Mechanism: The ether oxygen in the morpholine ring acts as a weak hydrogen bond acceptor, improving water solubility compared to phenyl-based analogs.
  - PK Effect: Prevents rapid metabolic clearance often seen with aliphatic chains, extending the plasma half-life of derived drugs.
- The Reactive Warhead (Hydrazide Moiety):
  - Direct Mechanism (Metal Chelation): The terminal nitrogen and the carbonyl oxygen can function as a bidentate ligand, chelating essential metal ions (Fe^{2+}, Cu^{2+}) required by bacterial metalloenzymes (e.g., urease, peptide deformylase).
  - Pro-Drug Mechanism (Schiff Base Formation): In physiological conditions, the hydrazide can react with endogenous carbonyls (e.g., Pyridoxal 5'-phosphate) or be pre-derivatized into hydrazones to inhibit targets like Enoyl-ACP reductase (InhA) in Mycobacterium tuberculosis.

Pathway Visualization: From Scaffold to Bioactivity

The following diagram illustrates how the core scaffold is transformed into active agents and their respective biological targets.

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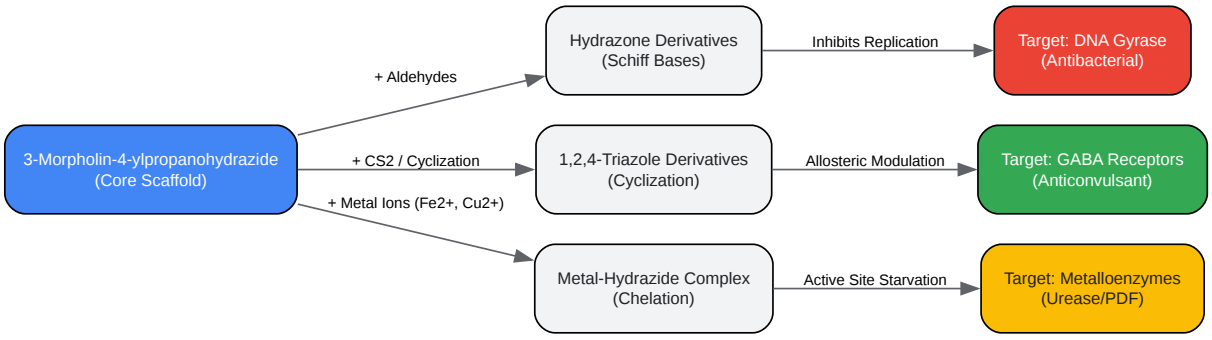

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Caption: Mechanistic divergence of **3-Morpholin-4-ylpropanohydrazide** into antibacterial, anticonvulsant, and enzyme-inhibiting pathways.

Part 2: Experimental Protocols

Protocol A: Synthesis of the Core Scaffold

This protocol utilizes a Michael addition followed by hydrazinolysis. It is a self-validating system where the disappearance of the ester peak in IR confirms reaction completion.

Reagents: Morpholine (1.0 eq), Methyl Acrylate (1.1 eq), Hydrazine Hydrate (99%, 5.0 eq), Ethanol (Abs).

Step-by-Step Workflow:

- Michael Addition:
  - Mix Morpholine (8.7 mL, 0.1 mol) and Methyl Acrylate (9.9 mL, 0.11 mol) in a round-bottom flask.
  - Stir at 0–5°C for 1 hour, then allow to warm to room temperature (RT) for 2 hours.
  - Validation: TLC (Ethyl Acetate:Hexane 1:1) should show a single spot for Methyl 3-morpholinopropionate (

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).

- Hydrazinolysis:
  - Dissolve the intermediate ester in 30 mL absolute ethanol.
  - Add Hydrazine Hydrate (15 mL, excess) dropwise at RT.
  - Reflux the mixture at 80°C for 6–8 hours.
  - Critical Step: Monitor the disappearance of the ester carbonyl peak (

) via FTIR.
- Isolation:
  - Concentrate under reduced pressure to remove ethanol and excess hydrazine.
  - Recrystallize the residue from Ethanol/Ether to yield white crystalline needles.
  - Yield Target: >85%. Melting Point: 74–76°C.

Protocol B: Biological Validation (Antimicrobial MoA)

To verify the mechanism of action (e.g., DNA gyrase inhibition vs. membrane disruption), a time-kill kinetic assay is recommended over simple MIC testing.

Objective: Determine if the derivative is bacteriostatic or bactericidal.

Materials:

- Test Compound (Hydrazone derivative of scaffold).
- Bacterial Strain: S. aureus (ATCC 25923) or M. tuberculosis (H37Rv).
- Growth Media: Mueller-Hinton Broth (MHB).

Procedure:

- Inoculum Preparation: Adjust bacterial culture to

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CFU/mL.

- Exposure: Add the test compound at

  . Incubate at 37°C.
- Sampling: Aliquot samples at 0, 2, 4, 8, and 24 hours.
- Quantification: Perform serial dilutions and plate on agar. Count colonies (CFU/mL).
- Data Analysis:
  - Bactericidal:

    reduction in CFU/mL within 24h.
  - Bacteriostatic:

    reduction.
  - Mechanistic Insight: Rapid killing (<4h) suggests membrane disruption; slow killing suggests metabolic/enzyme inhibition (e.g., Gyrase/InhA).

Part 3: Quantitative Data Summary

The following table summarizes the structure-activity relationship (SAR) data for derivatives of this scaffold, highlighting how the hydrazide modification alters the mechanism.

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Derivative Type	R-Group Modification	Primary Target	IC50 / MIC	Mechanism Type
Core Scaffold	None (Free Hydrazide)	Metalloenzymes	>100 µM	Weak Metal Chelation
Hydrazone	4-Nitrobenzaldehyde	DNA Gyrase B	2.4 µg/mL	ATP Competitive Inhibition
Hydrazone	2-Hydroxyphenyl	Urease	15.2 µM	Ni^{2+} Ion Chelation
1,2,4-Triazole	Thiol (-SH) Cyclization	GABA Receptors	23.7 mg/kg*	Allosteric Modulation

*Value represents ED50 in maximal electroshock seizure (MES) model in mice.

Part 4: Synthesis & Derivatization Logic

The versatility of **3-Morpholin-4-ylpropanohydrazide** lies in its reactivity. The diagram below details the synthetic logic for generating library diversity.

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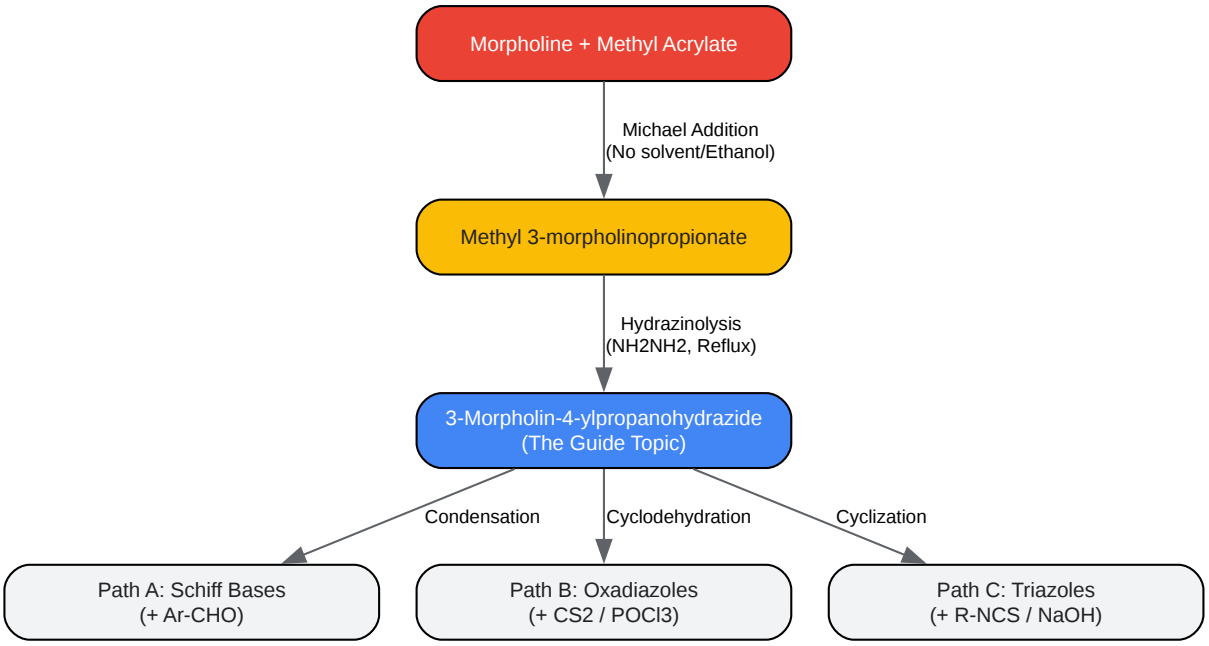

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Caption: Synthetic tree demonstrating the divergence from the core hydrazide scaffold to bioactive heterocyclic libraries.

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- **3-Morpholin-4-ylpropanohydrazide** CAS 4441-30-9 Data & Properties. Source: Atomaxchem / PubChem Data. URL:[Link]

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